

PROTAC BET degrader-2 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PROTAC BET degrader-2

Cat. No.: B2804755

[Get Quote](#)

In-Depth Technical Guide: PROTAC BET Degrader-2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **PROTAC BET degrader-2**, a potent and selective degrader of Bromodomain and Extra-Terminal (BET) family proteins. This document details its chemical properties, mechanism of action, and key experimental protocols for its characterization.

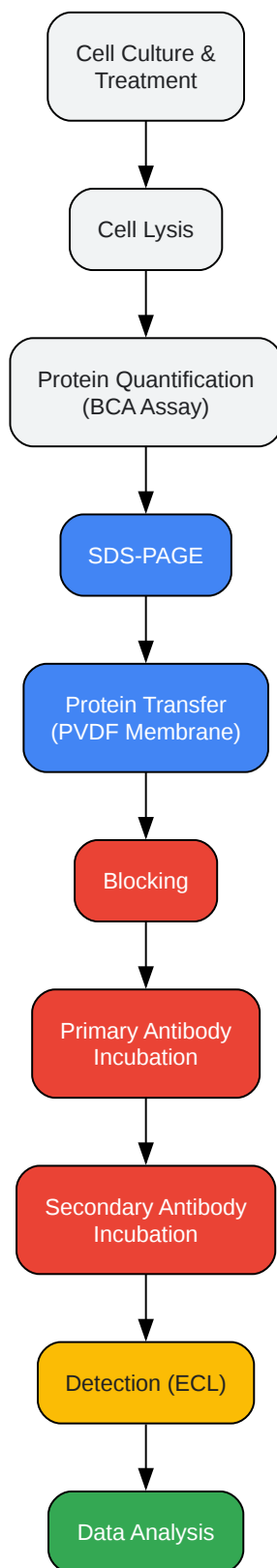
Core Data Summary

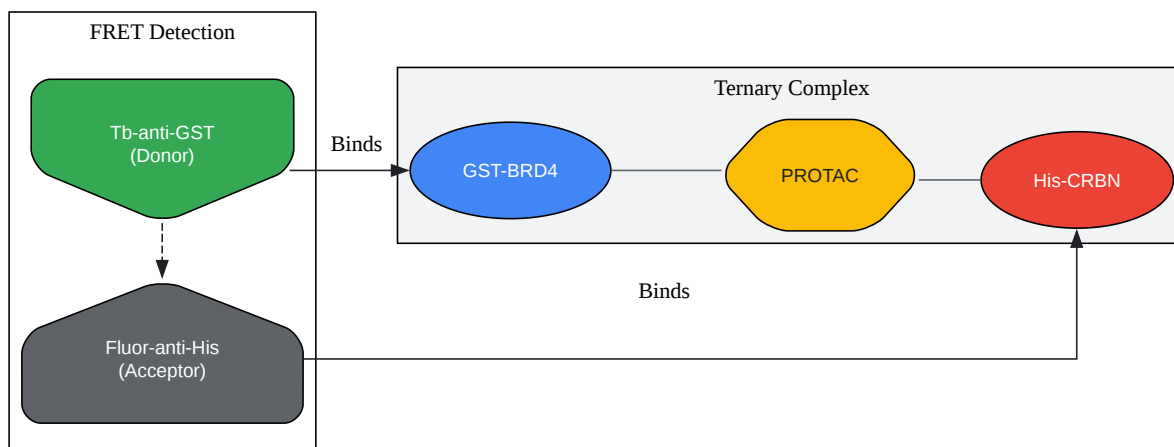
Property	Value	Source(s)
CAS Number	2093388-33-9	[1] [2] [3] [4]
Molecular Weight	770.84 g/mol	[2] [3] [4]
Molecular Formula	C41H42N10O6	[3] [4]

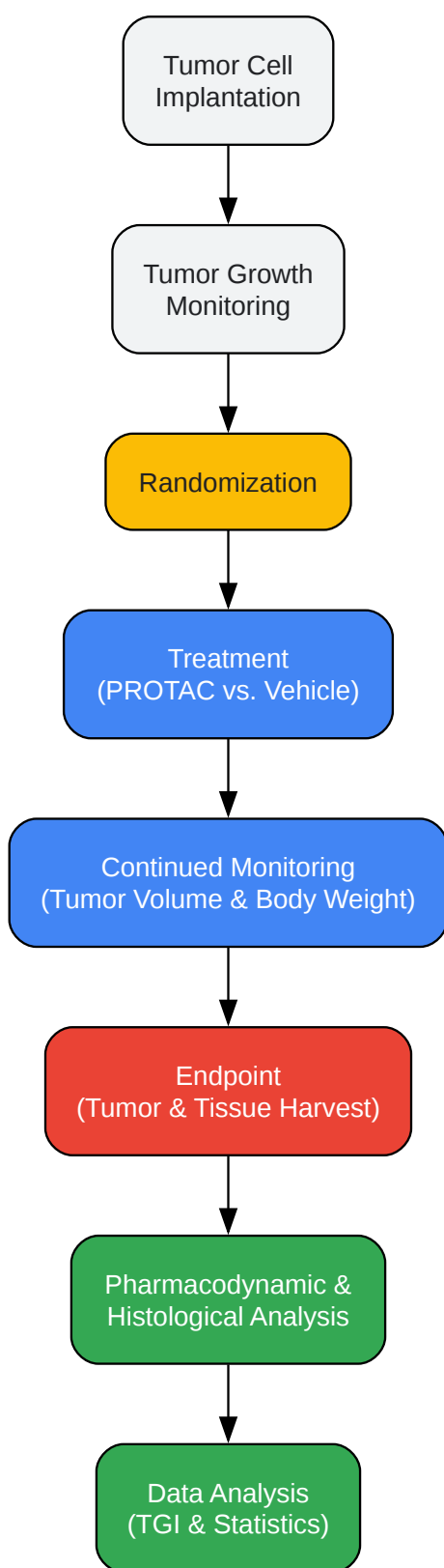
Mechanism of Action

PROTAC BET degrader-2 operates via the proteolysis-targeting chimera (PROTAC) mechanism. This heterobifunctional molecule consists of a ligand that binds to BET proteins and another ligand that recruits the Cereblon (CRBN) E3 ubiquitin ligase. By simultaneously

binding to both the target protein and the E3 ligase, **PROTAC BET degrader-2** facilitates the formation of a ternary complex. This proximity induces the ubiquitination of the BET protein, marking it for degradation by the 26S proteasome. This targeted degradation approach offers a powerful alternative to traditional inhibition, leading to the efficient removal of BET proteins from the cellular environment.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The Development and Application of Biophysical Assays for Evaluating Ternary Complex Formation Induced by Proteolysis Targeting Chimeras (PROTACS) [jove.com]
- 2. Ternary complex formation - Profacgen [profacgen.com]
- 3. Rationalizing PROTAC-mediated Ternary Complex Formation using Rosetta - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Kinetic Detection of E3:PROTAC:Target Ternary Complexes Using NanoBRET Technology in Live Cells | Springer Nature Experiments [experiments.springernature.com]
- To cite this document: BenchChem. [PROTAC BET degrader-2 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2804755#protac-bet-degrader-2-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com